

An In-depth Technical Guide to 4-Acetamido-3-bromobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetamido-3-bromobenzotrifluoride

Cat. No.: B064549

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Acetamido-3-bromobenzotrifluoride**, a halogenated and trifluoromethylated aromatic compound of interest in chemical and pharmaceutical research. This document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its potential biological significance, including a hypothesized signaling pathway based on the activities of structurally related molecules.

Core Chemical Information

4-Acetamido-3-bromobenzotrifluoride, also known by its IUPAC name N-[2-bromo-4-(trifluoromethyl)phenyl]acetamide, is a derivative of acetanilide. The presence of a bromine atom and a trifluoromethyl group on the phenyl ring significantly influences its chemical reactivity and potential biological activity.

Supplier Information

A number of chemical suppliers offer **4-Acetamido-3-bromobenzotrifluoride**. The following table summarizes key information from various suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Echemi	175135-49-6	C ₉ H ₇ BrF ₃ NO	282.06	-
Sigma-Aldrich (Ambeed)	3823-19-6	C ₉ H ₇ BrF ₃ NO	282.06	95%
Oakwood Chemical	3823-19-6	C ₉ H ₇ BrF ₃ NO	282.06	-

Note: There appears to be a discrepancy in the CAS number cited by different suppliers. Researchers should verify the correct CAS number for their specific needs.

Physicochemical Properties

The physicochemical properties of **4-Acetamido-3-bromobenzotrifluoride** are crucial for its handling, storage, and application in experimental settings.

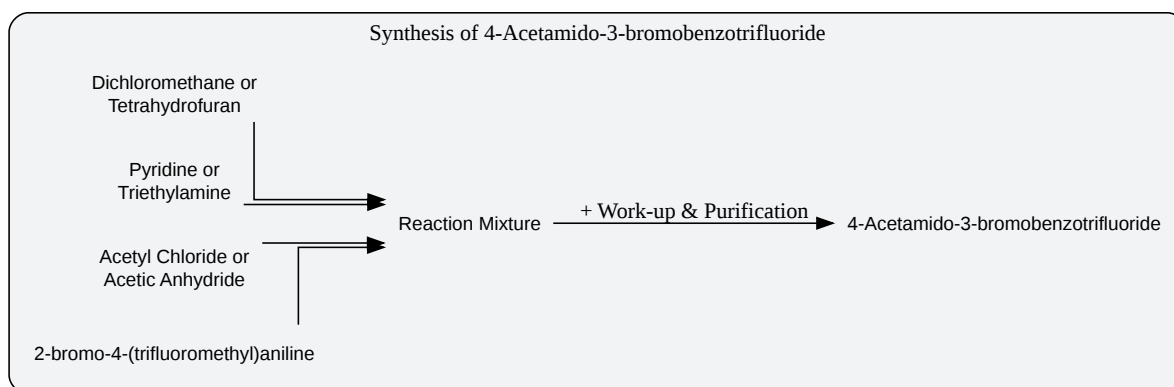
Property	Value	Reference
Melting Point	146 °C	[1]
Boiling Point	324.2 °C at 760 mmHg	[1]
Density	1.637 g/cm ³	[1]
Flash Point	149.9 °C	[1]
Refractive Index	1.529	[1]
Physical Form	Solid	
Storage Temperature	Inert atmosphere, 2-8°C	

Experimental Protocols

Synthesis of 4-Acetamido-3-bromobenzotrifluoride

A plausible and common method for the synthesis of N-aryl acetamides is the acylation of the corresponding aniline. In this case, **4-Acetamido-3-bromobenzotrifluoride** can be synthesized from 2-bromo-4-(trifluoromethyl)aniline.

Reaction Scheme:



[Click to download full resolution via product page](#)

A general workflow for the synthesis of **4-Acetamido-3-bromobenzotrifluoride**.

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-bromo-4-(trifluoromethyl)aniline (1.0 equivalent) in a suitable anhydrous solvent such as dichloromethane or tetrahydrofuran.
- **Addition of Base:** Add a non-nucleophilic base, such as pyridine or triethylamine (1.1 equivalents), to the solution to act as an acid scavenger.
- **Cooling:** Cool the reaction mixture to 0°C in an ice bath.

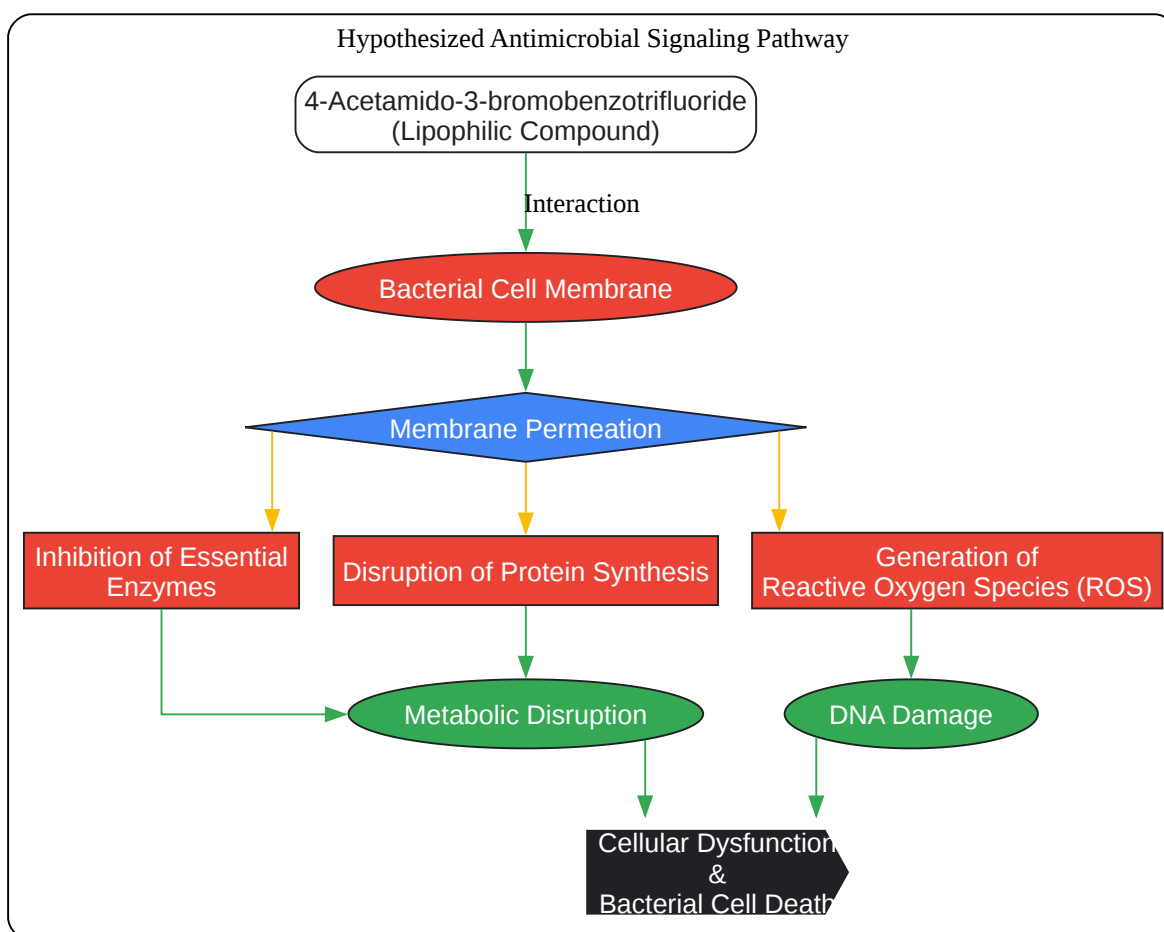
- **Addition of Acetylating Agent:** Slowly add an acetylating agent, such as acetyl chloride or acetic anhydride (1.1 equivalents), dropwise to the stirred solution. Maintain the temperature at 0°C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by the addition of water. Separate the organic layer and wash it sequentially with a dilute acid solution (e.g., 1M HCl), a saturated aqueous solution of sodium bicarbonate, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **4-Acetamido-3-bromobenzotrifluoride**.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry, and by determining its melting point.

Potential Biological Significance and Signaling Pathways

While there is no direct research available on the specific biological activity or signaling pathway of **4-Acetamido-3-bromobenzotrifluoride**, the structural motifs present in the molecule suggest potential areas for investigation. The trifluoromethyl group is known to enhance metabolic stability and cell permeability of drug candidates, and N-phenylacetamide derivatives have been explored for various pharmacological activities, including antimicrobial and anticancer effects.

Hypothesized Antimicrobial Mechanism of Action

Based on the known activities of similar halogenated and trifluoromethylated aromatic compounds, a plausible, yet hypothetical, mechanism of action could involve the disruption of essential cellular processes in microbial pathogens.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Acetamido-3-bromobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064549#4-acetamido-3-bromobenzotrifluoride-supplier-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com